

Application of Decanoyl-L-carnitine Chloride in High-Throughput Screening Assays

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Compound of Interest

Compound Name: Decanoyl-L-carnitine chloride

Cat. No.: B15553726

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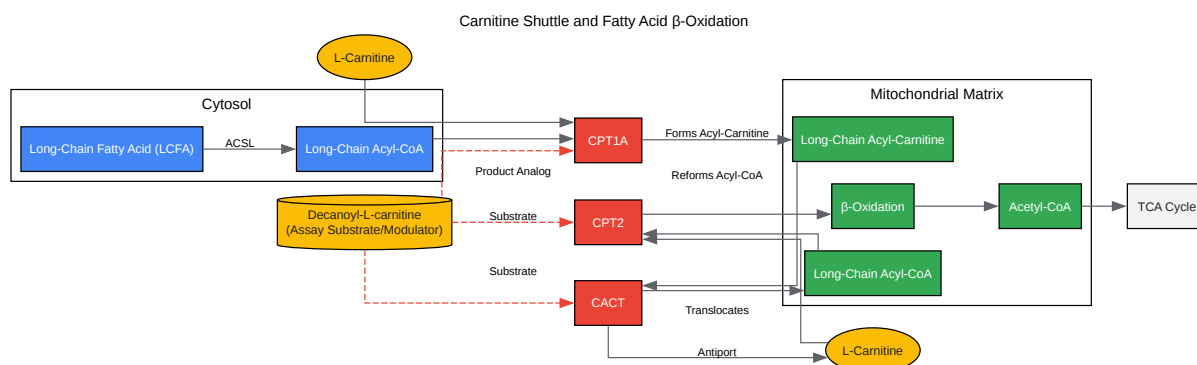
Introduction

Decanoyl-L-carnitine chloride, an ester derivative of L-carnitine, is a crucial intermediate in cellular energy metabolism, specifically in the transport of long-chain fatty acids into the mitochondria for β -oxidation.^[1] Its central role in fatty acid metabolism makes it a valuable tool in high-throughput screening (HTS) assays for the discovery of modulators of enzymes involved in this pathway. Dysregulation of fatty acid oxidation is implicated in various metabolic diseases, including obesity, type 2 diabetes, and certain cancers, making the enzymes in this pathway attractive therapeutic targets.^{[2][3]}

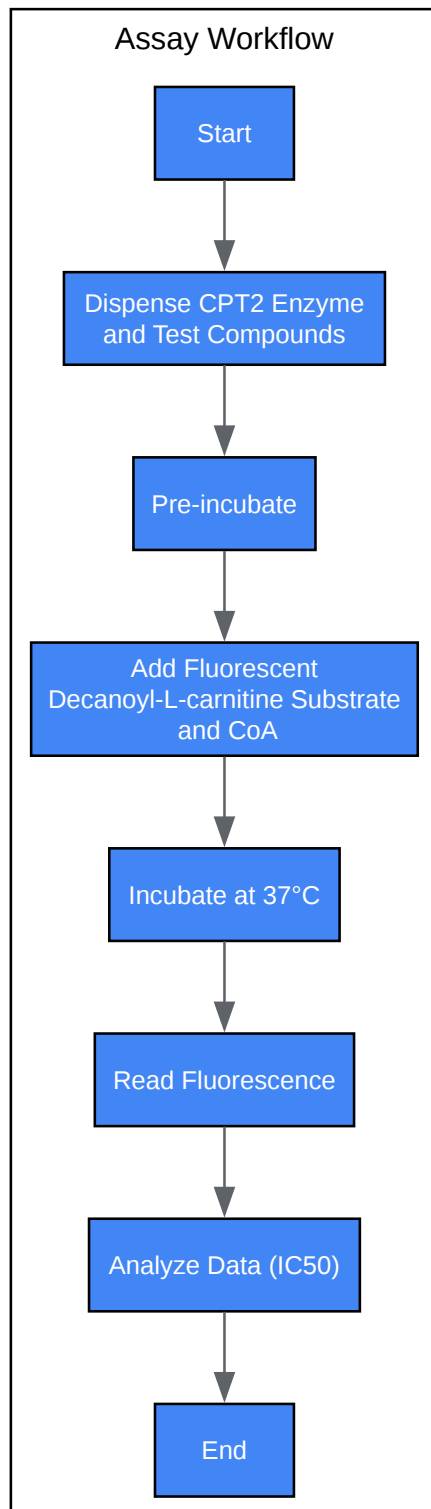
This document provides detailed application notes and protocols for the use of **Decanoyl-L-carnitine chloride** and related long-chain acylcarnitines in HTS assays targeting key enzymes of the fatty acid oxidation pathway: Carnitine Palmitoyltransferase 1 (CPT1), Carnitine Palmitoyltransferase 2 (CPT2), and Carnitine-Acylcarnitine Translocase (CACT).

Signaling Pathway and Experimental Workflow

The transport of long-chain fatty acids into the mitochondrial matrix is a critical, multi-step process known as the carnitine shuttle. This pathway is essential for making fatty acids available for β -oxidation.



HTS Workflow for CPT2 Inhibitor Screening

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